

3-Fluoro-4-(trifluoromethoxy)aniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-4-(trifluoromethoxy)aniline

Cat. No.: B1319218

[Get Quote](#)

In-depth Technical Guide: 3-Fluoro-4-(trifluoromethoxy)aniline

This guide provides an in-depth look at the fundamental physicochemical properties of **3-Fluoro-4-(trifluoromethoxy)aniline**, a compound of interest for researchers, scientists, and professionals in drug development and material science.

Physicochemical Data

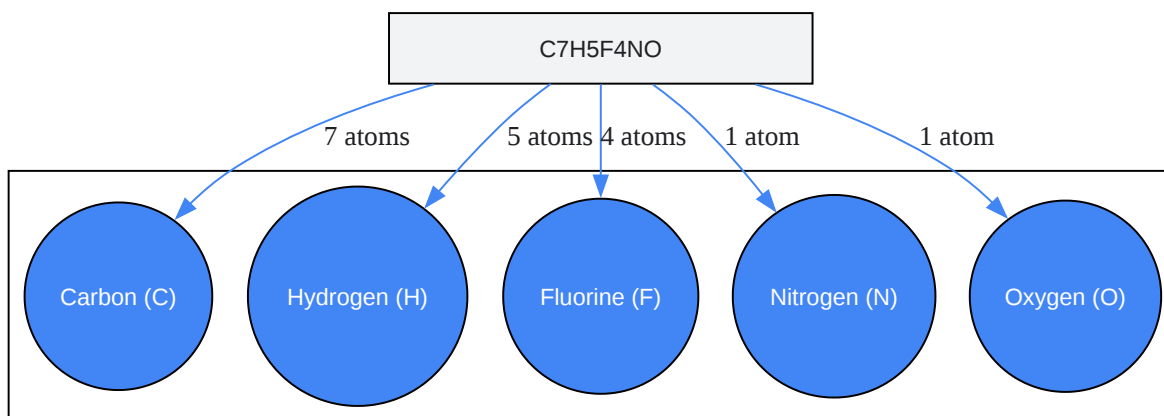
The molecular formula and weight are critical parameters for any chemical compound, forming the basis for stoichiometric calculations and analytical characterizations. Below is a summary of these properties for **3-Fluoro-4-(trifluoromethoxy)aniline**.

Property	Value	Source
Molecular Formula	C ₇ H ₅ F ₄ NO	[1][2][3][4]
Molecular Weight	201.11 g/mol	[1][4]
195.11 g/mol	[2][3]	
195.12 g/mol		

Synonyms: 3-Fluoro-4-(trifluoromethoxy)benzenamine[1][4]

Elemental Composition

The molecular structure of **3-Fluoro-4-(trifluoromethoxy)aniline** is composed of carbon, hydrogen, fluorine, nitrogen, and oxygen atoms. The following diagram illustrates the elemental makeup of the molecule based on its chemical formula.



[Click to download full resolution via product page](#)

Caption: Elemental composition of **3-Fluoro-4-(trifluoromethoxy)aniline**.

Applications in Research and Development

3-Fluoro-4-(trifluoromethoxy)aniline serves as a crucial building block in various synthetic processes.^[1] Its unique molecular structure, featuring both electrophilic and nucleophilic reactivity, makes it a valuable intermediate in the development of advanced materials and pharmaceuticals.^[1] The presence of the trifluoromethoxy group is particularly noted for its potential to enhance the pharmacokinetic properties of drug candidates, contributing to improved efficacy and bioavailability.^[1] Consequently, this compound is extensively utilized in the synthesis of novel therapeutics, especially in the development of antitumor agents.^[1] Beyond pharmaceuticals, it is also integral to the creation of innovative pesticides and herbicides in the agrochemical sector and in the development of functionalized materials with enhanced thermal and chemical resistance in material science.^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. 3-Fluoro-4-(trifluoromethoxy)aniline | C₇H₅F₄NO | CID 19436618 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. innospk.com [innospk.com]
- To cite this document: BenchChem. [3-Fluoro-4-(trifluoromethoxy)aniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319218#3-fluoro-4-trifluoromethoxy-aniline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com